

Spectroscopic analysis and confirmation of (E)-4-(2-Nitrovinyl)benzonitrile structure

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Compound of Interest

Compound Name: (E)-4-(2-Nitrovinyl)benzonitrile

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Spectroscopic Scrutiny: Confirming the Structure of (E)-4-(2-Nitrovinyl)benzonitrile

A comparative guide to the spectroscopic analysis of **(E)-4-(2-Nitrovinyl)benzonitrile**, offering a detailed examination of its structural confirmation through ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry. This guide provides a side-by-side comparison with related compounds, benzonitrile and 4-nitrobenzonitrile, to highlight key spectral features and assist researchers in unambiguous identification.

The precise characterization of molecular structures is a cornerstone of chemical research and drug development. **(E)-4-(2-Nitrovinyl)benzonitrile**, a compound of interest for its potential applications, requires rigorous structural confirmation. This guide details the spectroscopic data that unequivocally supports its assigned structure and compares it with the spectra of benzonitrile and 4-nitrobenzonitrile to provide a clear analytical perspective.

Comparative Spectroscopic Data

The following tables summarize the key spectroscopic data obtained for **(E)-4-(2-Nitrovinyl)benzonitrile** and its structural analogues.

Table 1: ^1H NMR Data (CDCl_3 , 400 MHz)

Compound	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
(E)-4-(2-Nitrovinyl)benzonitrile	8.00	d	13.8	H-vinyl
	7.76	d	8.4	Ar-H
	7.69	d	13.8	H-vinyl
	7.55	d	8.4	Ar-H
Benzonitrile[1]	7.64	d	8.0	H-2, H-6
	7.60	t	8.0	H-4
	7.47	t	8.0	H-3, H-5
4-Nitrobenzonitrile[1]	8.35	d	8.0	H-3, H-5
	7.89	d	8.0	H-2, H-6

Table 2: ^{13}C NMR Data (CDCl₃, 125 MHz)

Compound	Chemical Shift (δ , ppm)	Assignment
(E)-4-(2-Nitrovinyl)benzonitrile	150.33, 135.80, 131.32, 112.64, 111.60, 87.48	Ar-C, C=C, CN
Benzonitrile[1]	132.6, 132.0, 128.9, 118.6, 112.2	Ar-C, CN
4-Nitrobenzonitrile[1]	150.0, 133.4, 124.2, 118.2, 116.7	Ar-C, CN

Table 3: Key IR Absorption Data (cm⁻¹)

Compound	C≡N Stretch	C=C Stretch	NO ₂ Stretch (asymmetric)	NO ₂ Stretch (symmetric)	C-H (vinyl) bend
(E)-4-(2-Nitrovinyl)benzonitrile	~2230	~1640	~1515	~1345	~970
Benzonitrile	~2229	-	-	-	-
4-Nitrobenzonitrile	~2231	-	~1527	~1352	-

Table 4: Mass Spectrometry Data (m/z)

Compound	Molecular Ion [M] ⁺	Key Fragments
(E)-4-(2-Nitrovinyl)benzonitrile	174	128, 102
Benzonitrile	103	76
4-Nitrobenzonitrile[2]	148	118, 102, 90, 76

Experimental Protocols

The following are generalized protocols for the spectroscopic techniques described.

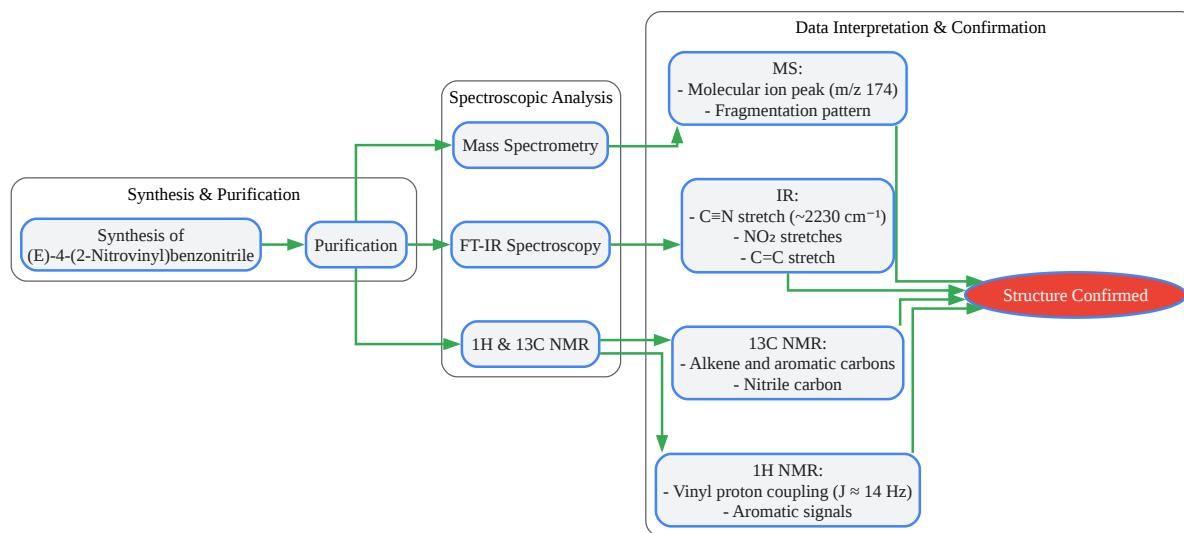
Nuclear Magnetic Resonance (NMR) Spectroscopy: A 5-10 mg sample of the compound was dissolved in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard. The ^1H and ^{13}C NMR spectra were recorded on a 400 MHz spectrometer.

Fourier-Transform Infrared (FT-IR) Spectroscopy: The IR spectrum was obtained using a Fourier-Transform Infrared spectrometer. A small amount of the solid sample was finely ground with potassium bromide (KBr) and pressed into a thin pellet. The spectrum was recorded in the 4000-400 cm^{-1} range.

Mass Spectrometry (MS): Mass spectra were obtained using an electron ionization (EI) mass spectrometer. The sample was introduced into the ion source, and the resulting fragments were analyzed based on their mass-to-charge ratio (m/z).

Structure Confirmation Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis and confirmation of the **(E)-4-(2-Nitrovinyl)benzonitrile** structure.

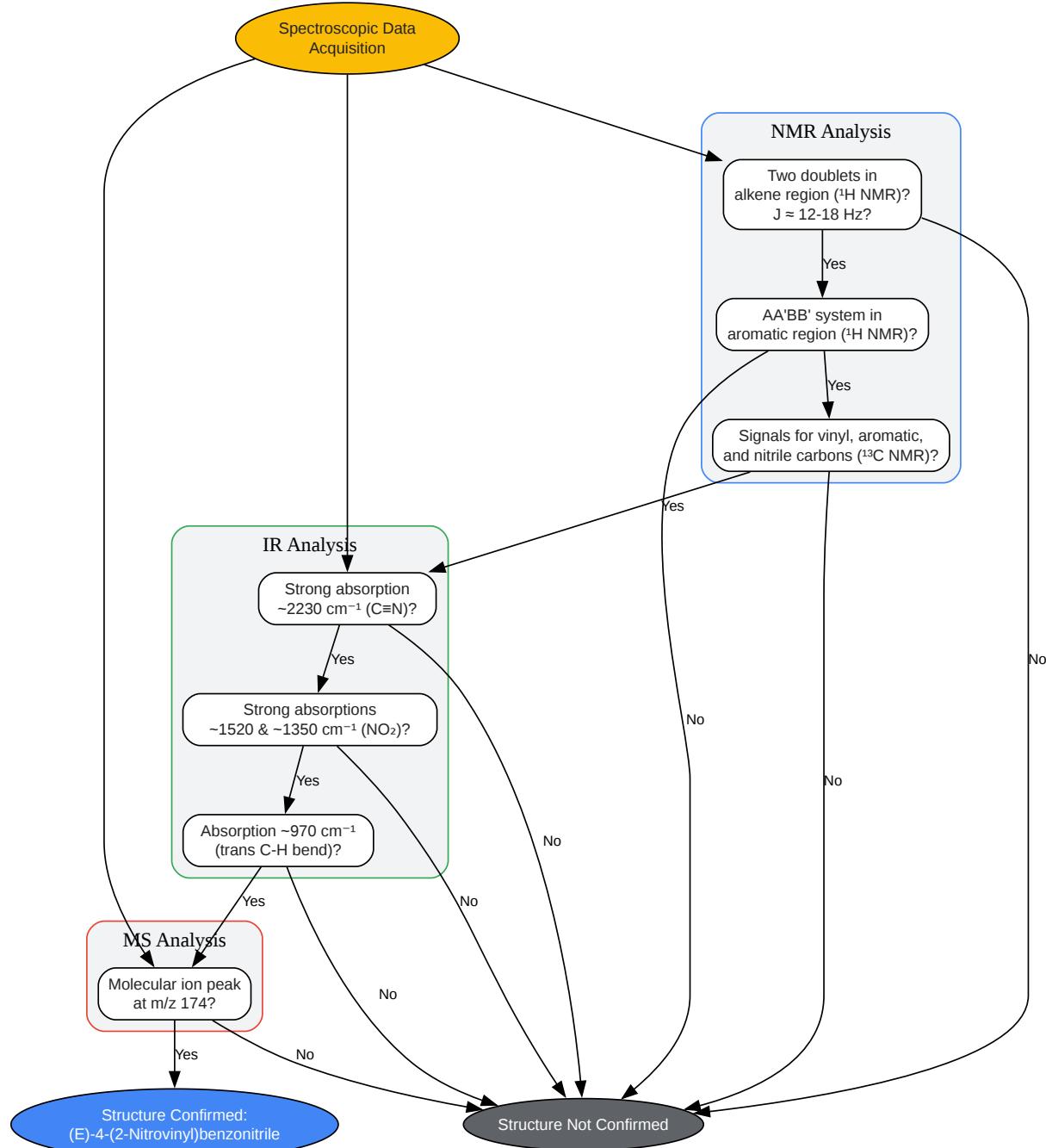


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Caption: Workflow for the spectroscopic confirmation of the target molecule.

Signaling Pathway of Analysis

The following diagram illustrates the decision-making process based on the interpretation of the spectroscopic data to confirm the structure of **(E)-4-(2-Nitrovinyl)benzonitrile**.



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Caption: Decision pathway for structural confirmation based on spectral data.

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References

- 1. rsc.org [rsc.org]
- 2. Benzonitrile, 4-nitro- [webbook.nist.gov]
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